

Technical Guide: Physicochemical Properties and Synthetic Considerations of 3-Methyl-N-methylbenzylamine

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Compound of Interest

Compound Name: **3-Methyl-N-methylbenzylamine**

Cat. No.: **B1314595**

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Audience: Researchers, scientists, and drug development professionals.

Core Physicochemical Data

3-Methyl-N-methylbenzylamine is a substituted aromatic amine with applications as a building block in organic synthesis. The fundamental molecular properties of this compound are summarized below.

| Property | Value | Citation |
|-------------------|--|---|
| Molecular Formula | C ₉ H ₁₃ N | [1] [2] |
| Molecular Weight | 135.21 g/mol | [1] [2] |
| IUPAC Name | N-methyl-1-(3-methylphenyl)methanamine | [1] |
| CAS Number | 39180-84-2 | [1] |

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Methyl-N-methylbenzylamine** are not readily available in the provided search results, its structure as a secondary benzylamine suggests common synthetic routes. A plausible approach is the N-

methylation of 3-methylbenzylamine or the reductive amination of 3-methylbenzaldehyde with methylamine.

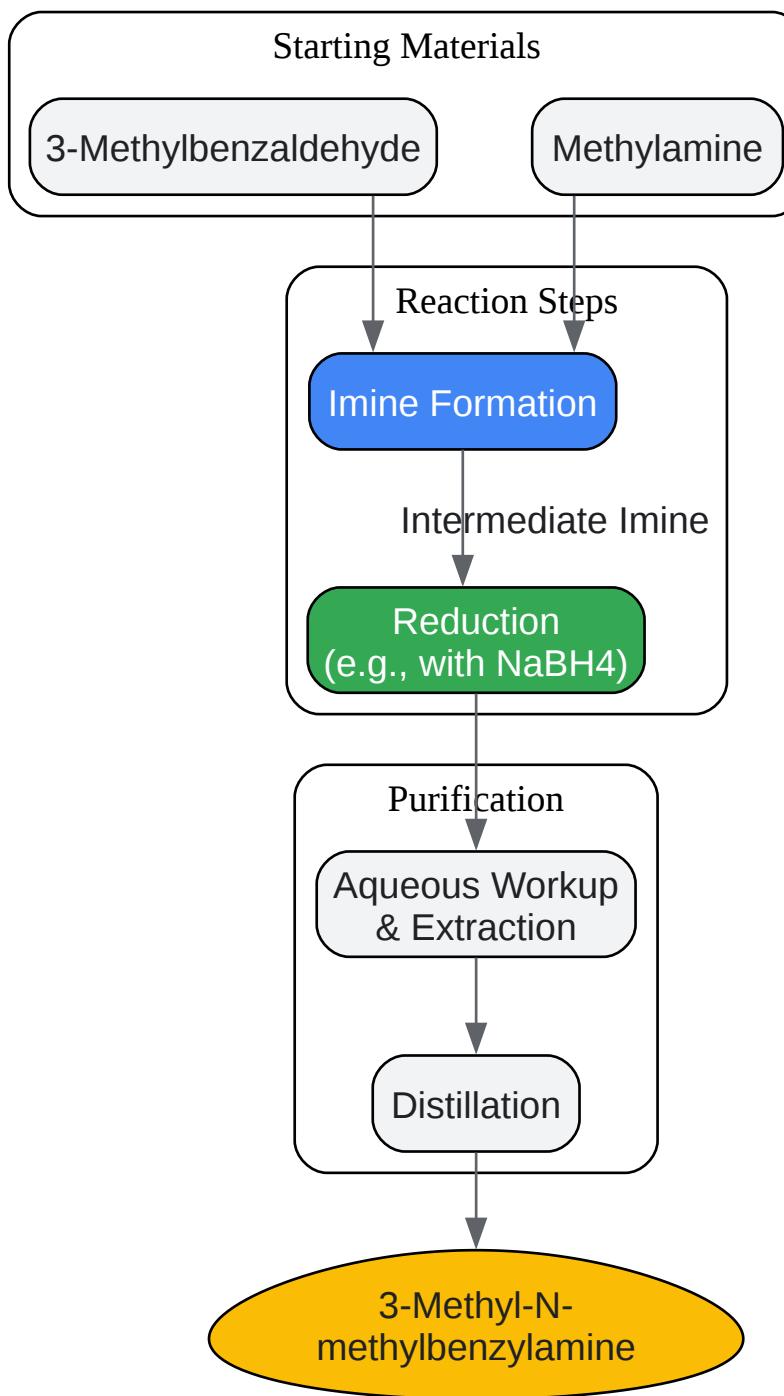
Conceptual Experimental Workflow: Reductive Amination

The synthesis of secondary amines like **3-Methyl-N-methylbenzylamine** can often be achieved through reductive amination. This process involves the reaction of an aldehyde (3-methylbenzaldehyde) with a primary amine (methylamine) to form an intermediate imine, which is then reduced to the target secondary amine.

General Protocol Outline (Adapted from similar syntheses):

- **Imine Formation:** 3-methylbenzaldehyde is dissolved in a suitable solvent (e.g., methanol or dichloromethane). An equimolar amount of methylamine (often as a solution in a solvent) is added. The reaction is stirred, sometimes with a dehydrating agent, to form the N-methyl-1-(3-methylphenyl)methanimine intermediate.
- **Reduction:** A reducing agent, such as sodium borohydride, is carefully added to the reaction mixture. The imine is reduced to the secondary amine, **3-Methyl-N-methylbenzylamine**.
- **Workup and Purification:** The reaction is quenched, and the product is extracted using an organic solvent. The organic layer is then washed, dried, and the solvent is evaporated. The final product can be purified by distillation under reduced pressure.

Diagram of General Synthesis Workflow



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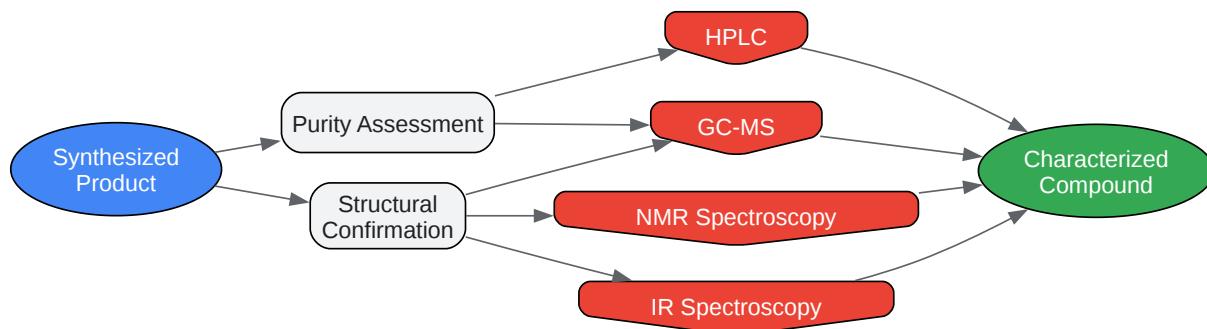
Caption: General workflow for the synthesis of **3-Methyl-N-methylbenzylamine** via reductive amination.

Analytical Methodologies

The characterization and purity assessment of **3-Methyl-N-methylbenzylamine** and related compounds can be performed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): A study on the separation of benzylamines demonstrated the use of a mixed-mode Primesep C column.[3] The method allows for tunable retention control by altering the water/acetonitrile ratio in the mobile phase, which affects a combination of cation exchange, complex formation, and hydrophobic interactions.[3]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a common technique for the identification and quantification of volatile and semi-volatile organic compounds like **3-Methyl-N-methylbenzylamine**.

Logical Flow for Physicochemical Characterization



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Caption: Logical workflow for the analytical characterization of a synthesized chemical compound.

Biological Context and Potential Relevance

While no specific signaling pathways involving **3-Methyl-N-methylbenzylamine** have been detailed in the provided search results, the broader class of benzylamines has relevance in

medicinal chemistry and biological studies. For instance, N-methylbenzylamine has been identified as a potential biomarker in carrots.[\[4\]](#)

A study on the fungus *Aspergillus terreus* demonstrated its ability to perform N-demethylation on a structurally similar compound, N,N,3-trimethylbenzenamine, to produce N,3-dimethylbenzenamine.[\[5\]](#) This suggests that **3-Methyl-N-methylbenzylamine** could potentially be a substrate for or a product of microbial or enzymatic biotransformations, a consideration for researchers in drug metabolism and environmental science.

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